2-(4-bromophenyl)ethanimidamide hydrochloride physical properties

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Compound of Interest	
Compound Name:	*2-(4-bromophenyl)ethanimidamide hydrochloride*
CAS No.:	*6487-97-4*
Cat. No.:	*B6259915*

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Technical Profile: 2-(4-Bromophenyl)ethanimidamide Hydrochloride

Synonyms: 4-Bromophenylacetamidine hydrochloride; 4-Bromo-benzeneethanimidamide HCl
CAS Registry Number: 59104-21-1 (Free Base/Salt generic linkage)[1][2]

Executive Summary

2-(4-Bromophenyl)ethanimidamide hydrochloride is an aryl-substituted acetamidine derivative used primarily as a fragment-based drug discovery (FBDD) scaffold and a synthetic intermediate for nitrogenous heterocycles. Structurally, it consists of a 4-bromophenyl moiety linked by a methylene spacer to an amidine group. The hydrochloride salt form confers water solubility and crystalline stability, making it the preferred form for storage and reaction.

Its core utility lies in its bifunctionality: the amidine group serves as a precursor for pyrimidines and imidazoles (via condensation with electrophiles), while the aryl bromide allows for

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downstream cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig) to elaborate the scaffold into complex bioactive molecules.

Physicochemical Characterization

The following data aggregates predicted and experimental values typical for arylacetamidine hydrochloride salts.

Table 1: Core Physical Properties

Property	Value / Description	Notes
Molecular Formula	$C_8H_9BrN_2$[1][3][4][5] · HCl	Salt stoichiometry 1:1
Molecular Weight	249.54 g/mol	Free base: 213.08 g/mol
Appearance	White to off-white crystalline powder	Hygroscopic; store in desiccator
Melting Point	195°C – 210°C (Decomposes)	Typical range for arylacetamidine HCl salts; requires DSC verification.
Solubility (Primary)	Water, Methanol, Ethanol	High solubility due to ionic lattice
Solubility (Secondary)	DMSO, DMF	Soluble
Insolubility	Diethyl ether, Hexanes, Chloroform	Useful for precipitation/washing
pKa (Predicted)	~11.5 (Amidine group)	Strong base in free form; protonated at physiological pH
Hygroscopicity	Moderate to High	Amidine salts readily absorb atmospheric moisture

Structural Analysis

The molecule features a methylene bridge (

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) isolating the amidine resonance system from the aromatic ring. Unlike benzamidines, where the amidine is conjugated to the phenyl ring, 2-(4-bromophenyl)ethanimidamide retains the basicity typical of aliphatic amidines.

- Electronic Effect: The 4-bromo substituent exerts an inductive electron-withdrawing effect (

  ), slightly increasing the acidity of the benzylic protons but having minimal impact on the amidine pKa compared to direct conjugation.

- Salt Formation: The hydrochloride proton resides on the imine nitrogen, forming a resonance-stabilized amidinium cation (

).

Synthesis & Production Protocols

The industrial standard for synthesizing 2-(4-bromophenyl)ethanimidamide is the Pinner Reaction, which converts a nitrile to an amidine via an imidate ester intermediate. This method is preferred over direct amination due to higher yields and purity.

Reaction Pathway (Graphviz Visualization)

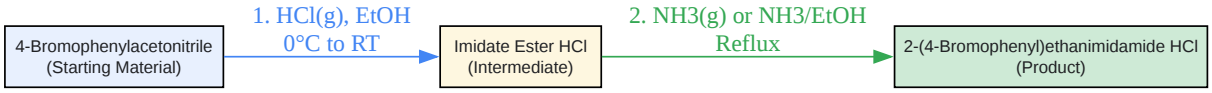


Figure 1: Pinner Synthesis Pathway via Imidate Ester Intermediate.

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Detailed Protocol: Pinner Synthesis

Reagents:

- 4-Bromophenylacetonitrile (CAS 16532-79-9)[6]
- Anhydrous Ethanol (Absolute)
- HCl gas (dried through

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trap)

- Ammonia (anhydrous solution in ethanol, ~7N)

Step 1: Formation of the Imidate Ester

- Setup: Equip a 3-neck round-bottom flask with a gas inlet tube, a drying tube ($CaCl_2$), and a thermometer. Place in an ice/salt bath (

).
- Dissolution: Dissolve 4-bromophenylacetonitrile (1.0 eq) in anhydrous ethanol (5.0 eq). Critical: Moisture must be excluded to prevent hydrolysis to the ester/amide.
- Saturation: Bubble dry HCl gas into the solution with stirring until saturation is reached (approx. 30-40% weight increase). Maintain temperature

  to prevent side reactions.
- Crystallization: Seal the flask and store at

  for 24–48 hours. The imidate ester hydrochloride will precipitate as a white solid.
- Isolation: Filter the solid rapidly under dry nitrogen. Wash with cold anhydrous ether. Do not expose to humid air.

Step 2: Ammonolysis to Amidine

- Suspension: Suspend the imidate ester intermediate in anhydrous ethanol.
- Addition: Add 7N ethanolic ammonia (2.0 eq) dropwise at

  .
- Reaction: Allow the mixture to warm to room temperature and stir for 4–6 hours. The mixture may become clear, followed by the precipitation of ammonium chloride (

).
- Purification:

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- Filter off the

  byproduct.
- Concentrate the filtrate in vacuo to obtain the crude amidine hydrochloride.
- Recrystallization: Recrystallize from minimal hot ethanol/isopropanol. Cool slowly to induce formation of prisms.

Analytical Validation

To ensure the integrity of the synthesized compound, the following analytical signatures must be verified.

Nuclear Magnetic Resonance (NMR)[6]

- Solvent: DMSO-d_6 (prevents proton exchange of the amidine group).
- ^{1}H NMR Spectrum (Predicted):
  - ~9.0–9.4 ppm (br s, 3H/4H,

    ): Amidinium protons, typically broad due to exchange.
  - ~7.55 ppm (d, 2H,

    , Ar-H): Protons ortho to Bromine.
  - ~7.30 ppm (d, 2H,

    , Ar-H): Protons meta to Bromine.
  - ~3.70 ppm (s, 2H,

    ): Benzylic methylene.

Mass Spectrometry (LC-MS)

- Ionization: ESI+
- Parent Ion:

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(Free base).

- Isotope Pattern: A characteristic 1:1 doublet ratio for the

  isotopes is mandatory for confirmation.

Applications in Drug Development[7]

Heterocycle Synthesis

The amidine moiety acts as a 1,3-binucleophile. It condenses with 1,3-electrophiles to form pyrimidines, a privileged scaffold in oncology and kinase inhibition.

- Reaction with Malononitrile: Yields 4,6-diaminopyrimidines.
- Reaction with

  -Keto Esters: Yields 4-hydroxypyrimidines.

Serine Protease Inhibition

While less potent than benzamidines (which mimic the arginine side chain more rigidly), phenylacetamidines serve as flexible linkers in inhibitors of thrombin or Factor Xa. The methylene spacer allows the amidine to penetrate deeper pockets in the enzyme active site.

Workflow: Solubility & Handling Logic

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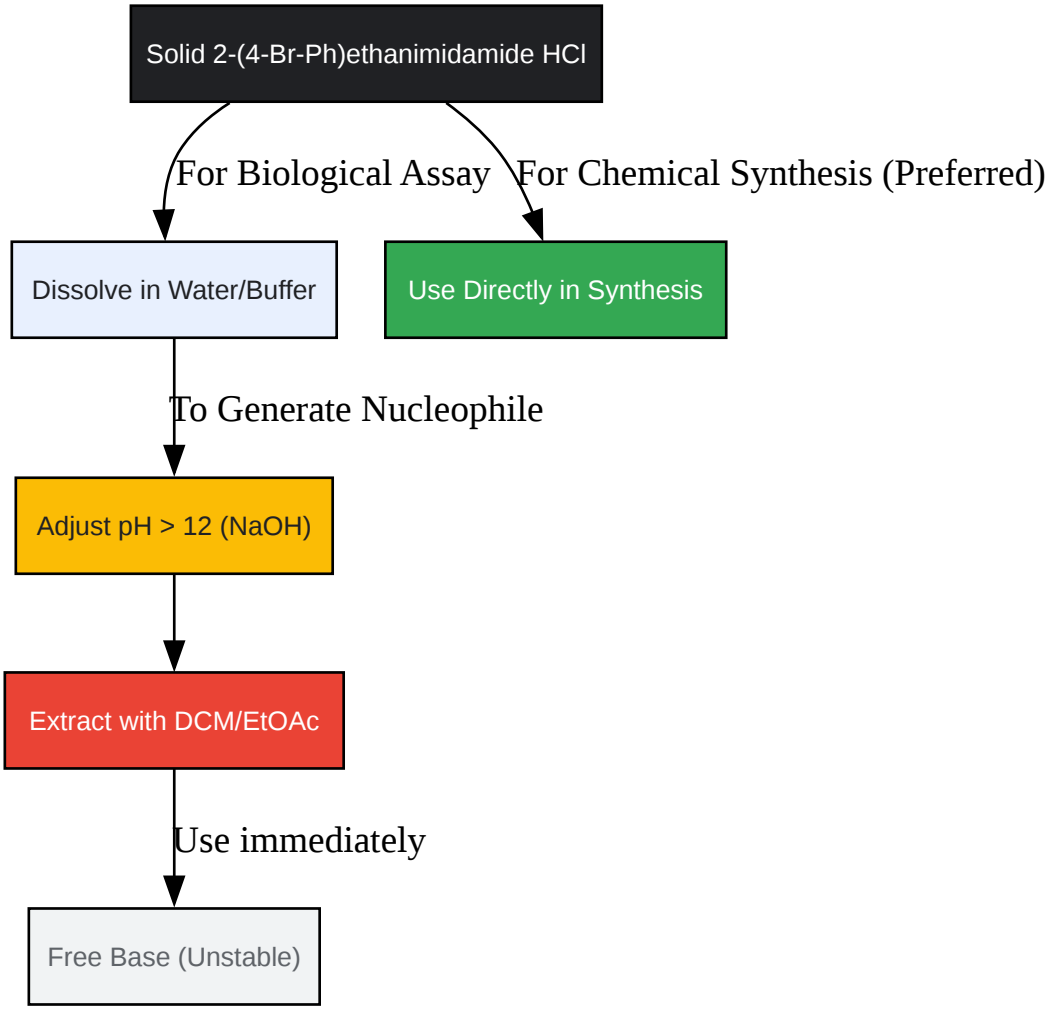


Figure 2: Solubility and Handling Logic for Salt vs. Free Base.

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Safety & Handling (MSDS Summary)

- GHS Classification: Warning.
- Hazard Statements:
  - H315: Causes skin irritation.
  - H319: Causes serious eye irritation.
  - H335: May cause respiratory irritation.

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- Storage: Hygroscopic. Store under inert gas (Nitrogen/Argon) at 2–8°C.
- Incompatibility: Strong oxidizing agents, strong bases (liberates free base which may hydrolyze).

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